

3-Methyldecanoyl-CoA: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: 3-Methyldecanoyl-CoA

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Abstract

3-Methyldecanoyl-coenzyme A (**3-Methyldecanoyl-CoA**) is a branched-chain acyl-coenzyme A derivative. While specific experimental data on its physicochemical properties and biological roles are limited in publicly available literature, this document provides a comprehensive overview of its known characteristics and draws comparisons with related acyl-CoA molecules. This guide is intended to serve as a foundational resource for researchers in drug development and metabolic studies, offering insights into its molecular structure, and potential biological significance, alongside general methodologies for the synthesis and analysis of similar compounds.

Physicochemical Properties

Quantitative data for **3-Methyldecanoyl-CoA** is sparse. The following table summarizes the available computed data for **3-Methyldecanoyl-CoA** and provides experimental or computed data for the closely related, unbranched decanoyl-CoA for comparative purposes.

Property	3-Methyldecanoyl-CoA	Decanoyl-CoA	Data Type
Molecular Formula	C32H56N7O17P3S[1]	C31H54N7O17P3S[2]	Computed
Molecular Weight	935.81 g/mol [1]	921.8 g/mol [2]	Computed
Melting Point	Not Available	Not Available	-
Boiling Point	Not Available	Not Available	-
Solubility	Not Available	General acyl-CoA solubility is affected by factors like Mg2+ concentration.[3]	Experimental (General)
Physical Description	Not Available	Solid (for related compounds)[4][5][6]	Experimental (General)

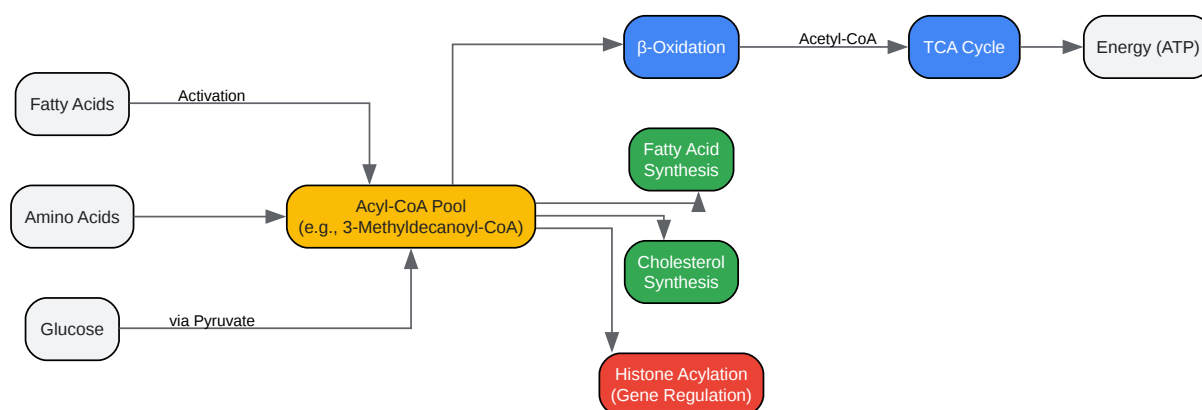
Note: The lack of extensive experimental data for **3-Methyldecanoyl-CoA** highlights an area for future research. The properties of acyl-CoAs can be influenced by the length and branching of the fatty acid chain, which will affect their behavior in biological and experimental systems.

Biological Significance and Signaling Pathways

Acyl-CoAs are central intermediates in a multitude of metabolic pathways. They are involved in fatty acid metabolism, the citric acid cycle, and the biosynthesis of various cellular components. Furthermore, recent studies have highlighted the role of acyl-CoAs as donors for post-translational modifications of proteins, particularly histone acylation, which plays a crucial role in regulating gene expression.[7]

While specific signaling pathways involving **3-Methyldecanoyl-CoA** are not well-documented, it is likely to be a substrate or product of enzymes involved in branched-chain fatty acid metabolism. Branched-chain fatty acids are known to have unique biological roles, and their metabolism is distinct from that of straight-chain fatty acids.

The diagram below illustrates a generalized overview of the central role of Acyl-CoAs in cellular metabolism.



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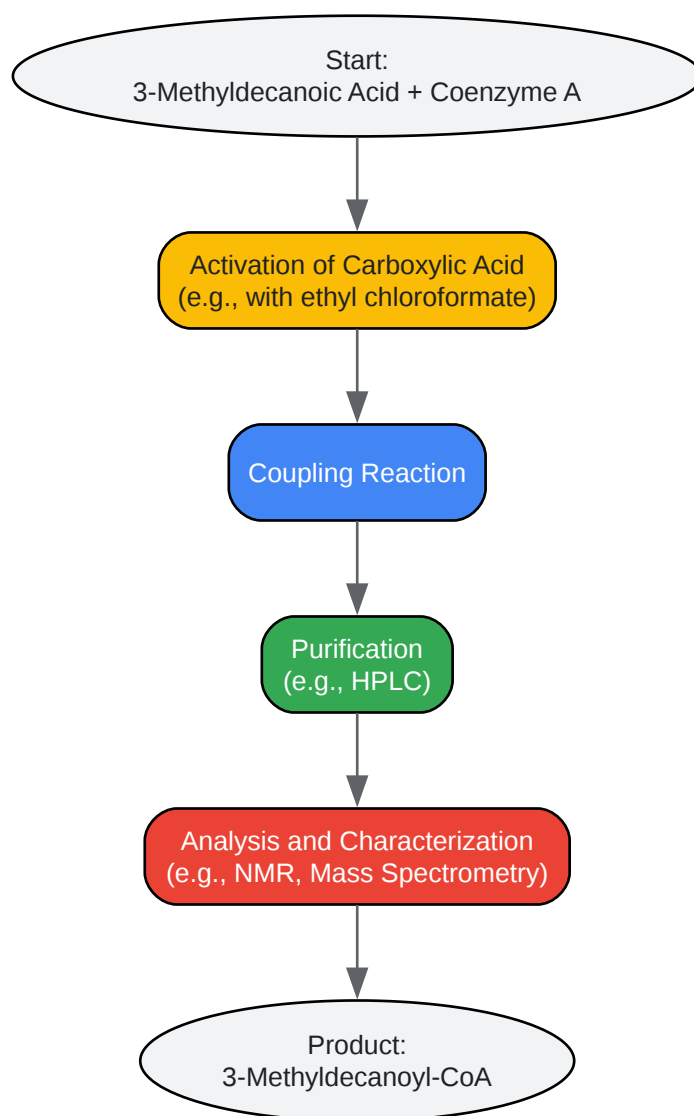
Caption: Generalized role of the Acyl-CoA pool in cellular metabolism.

Experimental Protocols

Specific, validated experimental protocols for **3-Methyldecanoyl-CoA** are not readily available. However, general methods for the synthesis and analysis of other acyl-CoA thioesters can be adapted.

Chemo-enzymatic Synthesis of Acyl-CoAs

A common approach for synthesizing acyl-CoAs involves the coupling of the corresponding free fatty acid with coenzyme A. This can be achieved through various chemical and enzymatic methods.^{[8][9]} A generalized workflow is presented below.



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Caption: General workflow for the synthesis of Acyl-CoA esters.

Methodological Details (Adapted from general protocols):

- Activation: The carboxylic acid (3-methyldecanoic acid) can be activated using reagents like ethyl chloroformate to form a reactive intermediate.[10]
- Coupling: The activated fatty acid is then reacted with the free thiol group of coenzyme A to form the thioester bond.

- **Purification:** The resulting acyl-CoA is typically purified using High-Performance Liquid Chromatography (HPLC).
- **Characterization:** The identity and purity of the synthesized **3-Methyldecanoyl-CoA** can be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry.

Analysis of Acyl-CoAs

The analysis of acyl-CoAs often involves chromatographic separation coupled with mass spectrometry.

- **HPLC-MS/MS:** High-Performance Liquid Chromatography coupled with tandem mass spectrometry is a powerful technique for the sensitive and specific detection and quantification of acyl-CoAs in biological samples.

Stability and Storage

Acyl-CoA esters are susceptible to hydrolysis, particularly at alkaline pH. For long-term storage, it is recommended to store them as lyophilized powders at -20°C or below. Solutions should be prepared fresh and kept on ice. The presence of divalent cations like Mg²⁺ can also affect the solubility of long-chain acyl-CoAs.[3]

Conclusion and Future Directions

3-Methyldecanoyl-CoA represents an intriguing but understudied molecule. While its basic chemical formula and molecular weight are known, a significant data gap exists regarding its specific physicochemical properties, biological functions, and involvement in signaling pathways. Future research should focus on the experimental determination of its properties, the elucidation of its metabolic pathways, and its potential role as a signaling molecule, particularly in the context of branched-chain fatty acid metabolism and its impact on cellular processes. The methodologies outlined in this guide for the synthesis and analysis of related compounds provide a framework for such future investigations.

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